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## Navigating the Safety Profile of N-Acetyl-Lmethionine-D3: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data for **N-Acetyl-L-methionine-D3**. As a deuterated analog of N-Acetyl-L-methionine, its safety profile is largely extrapolated from the non-labeled compound. This document compiles essential information from various Safety Data Sheets (SDS) of N-Acetyl-L-methionine and its DL-racemic mixture to ensure safe handling and use in a laboratory setting.

Disclaimer: A specific Safety Data Sheet for **N-Acetyl-L-methionine-D3** was not located. The following data is based on the safety profiles of N-Acetyl-L-methionine and N-Acetyl-DL-methionine. The primary difference in the deuterated form is its molecular weight.

#### **Core Safety and Identification**

**N-Acetyl-L-methionine-D3** is primarily utilized as a tracer or internal standard in research and analytical applications.[1] While generally not classified as a hazardous substance, adherence to good laboratory practices is crucial.[2]

Table 1: Chemical Identification



Identifier	Value
Chemical Name	N-Acetyl-L-methionine-d3
Synonyms	N-Acetylmethionine-d3
Molecular Formula	C7H10D3NO3S
Molecular Weight	194.26 g/mol
CAS Number (for non-labeled)	65-82-7

## **Physical and Chemical Properties**

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Data

Property	Value	Reference
Physical State	Powder, Solid	[3]
Appearance	Off-white crystalline powder	[2][3]
Odor	Odorless	[3]
Melting Point	104 - 107 °C	[3]
Boiling Point	No data available	[3]
Solubility	No data available	[2]
Stability	Stable under normal conditions	[2][3]

### **Toxicological Information**

Toxicological data is critical for assessing potential health hazards. The available data for the non-deuterated form suggests low acute toxicity.

Table 3: Acute Toxicity Data



Route	Species	Value	Reference
Intraperitoneal	Mouse	LD50: 6,700 mg/kg (for N-Acetyl-DL- methionine)	[2]
Oral	Rat	LD50: > 5,000 mg/kg (for N-Acetyl-DL- methionine)	[4]
Inhalation	Rat	LC50: > 5.25 mg/l (4h, for N-Acetyl-DL-methionine)	[4]

#### Health Effects:

- Eye Contact: May cause eye irritation.[5]
- Skin Contact: May cause skin irritation.[5]
- Inhalation: May cause respiratory tract irritation.[5]
- Ingestion: May cause irritation of the digestive tract.[5]
- Carcinogenicity: Not classified as a carcinogen by IARC.[2]

## **Handling and Safety Precautions**

Proper handling and the use of personal protective equipment (PPE) are essential to minimize exposure and ensure a safe working environment.

### **Personal Protective Equipment (PPE) Workflow**





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Caption: Recommended Personal Protective Equipment workflow for handling **N-Acetyl-L-methionine-D3**.

Table 4: Exposure Controls and Personal Protection

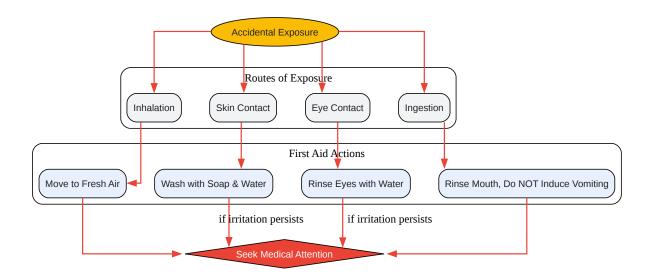
Control Parameter	Recommendation	Reference
Engineering Controls	Use in a well-ventilated area. Facilities should be equipped with an eyewash station and a safety shower.	[5][6]
Eye/Face Protection	Wear approved safety glasses or goggles.	[2]
Skin Protection	Handle with gloves. Wear a lab coat.	[2][6]
Respiratory Protection	Not typically required under normal use with adequate ventilation.	[2]
Hygiene Measures	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.	[6]

### **First Aid Measures**

In the event of accidental exposure, prompt and appropriate first aid is crucial.



### **First Aid Response Flowchart**



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Caption: Flowchart of first aid procedures following accidental exposure.

Table 5: First Aid Measures



Exposure Route	First Aid Procedure	Reference
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration.	[2]
Skin Contact	Wash off with soap and plenty of water.	[2]
Eye Contact	Flush eyes with water as a precaution.	[2]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Do NOT induce vomiting.	[2][5]

# **Fire-Fighting and Accidental Release Measures**

Table 6: Fire-Fighting Information

Aspect	Details	Reference
Suitable Extinguishing Media	Use water spray, alcohol- resistant foam, dry chemical, or carbon dioxide.	[2]
Special Hazards	May produce hazardous decomposition products such as carbon oxides, nitrogen oxides, and sulfur oxides upon combustion.	[2]
Fire-fighter Protection	Wear self-contained breathing apparatus for firefighting if necessary.	[2]

#### Accidental Release:



In case of a spill, sweep up the material and place it in a suitable, closed container for disposal. [2] Avoid generating dust and prevent the material from entering drains.[2][6]

#### **Storage and Disposal**

Storage:

Store in a tightly closed container in a cool, dry, and well-ventilated area.[5]

Disposal:

Dispose of waste in accordance with local, state, and federal regulations. Consider offering surplus and non-recyclable solutions to a licensed disposal company.[2]

This guide is intended to provide a comprehensive overview of the safety data for **N-Acetyl-L-methionine-D3** based on the available information for its non-deuterated counterparts. Researchers, scientists, and drug development professionals should always consult the most current and specific safety information available and adhere to established laboratory safety protocols.

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